# An In-depth Technical Guide to 4'-Fluoroflavone: Structure, Properties, and Applications

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4'-Fluoroflavone* |
| *CAS No.:* | *1645-21-2* |
| *Cat. No.:* | *B179726* |

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This guide provides a comprehensive technical overview of **4'-Fluoroflavone**, a synthetic flavonoid derivative that has garnered significant interest within the scientific community. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical principles, synthesis, and biological activities of this compound, offering a foundation for its further exploration and application.

## Introduction: The Significance of Fluorinated Flavonoids

Flavonoids, a diverse group of polyphenolic compounds ubiquitously found in plants, have long been recognized for their broad spectrum of biological activities, including antioxidant, anti-inflammatory, and anticancer properties[1][2][3]. The strategic incorporation of fluorine atoms into organic molecules has become a powerful tool in medicinal chemistry to enhance pharmacological properties such as metabolic stability, binding affinity, and membrane permeability[4][5][6]. **4'-Fluoroflavone**, as a member of this intriguing class of fluorinated flavonoids, represents a promising scaffold for the development of novel therapeutic agents. Its unique electronic properties, conferred by the highly electronegative fluorine atom, distinguish it from its non-fluorinated counterparts and warrant detailed investigation.

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# Molecular Structure and Chemical Identity

**4'-Fluoroflavone**, systematically named 2-(4-fluorophenyl)chromen-4-one, possesses the chemical formula $C_{15}H_9FO_2$[7][8]. Its core structure consists of a flavone backbone, characterized by a C6-C3-C6 skeleton, with a fluorine atom substituted at the 4' position of the B-ring.

Key Identifiers:

- IUPAC Name: 2-(4-fluorophenyl)chromen-4-one[8]
- CAS Number: 1645-21-2[8]
- Molecular Formula: $C_{15}H_9FO_2$[7][8]
- Molecular Weight: 240.23 g/mol [7][8]
- InChIKey: ZHXIMGYEMBZGOI-UHFFFAOYSA-N[7]
- SMILES: c1ccc2c(c1)c(=O)cc(-c3ccc(cc3)F)o2[7]

The presence of the fluorine atom significantly influences the molecule's electronic distribution and, consequently, its chemical reactivity and biological interactions.

# Physicochemical Properties

A thorough understanding of the physicochemical properties of **4'-Fluoroflavone** is paramount for its application in experimental and developmental settings.

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| Property | Value | Source |
|---|---|---|
| Molecular Weight | 240.23 g/mol | [7][8] |
| Molecular Formula | $C_{15}H_9FO_2$ | [7][8] |
| Appearance | Typically a solid | |
| Solubility | Generally soluble in organic solvents like ethanol, DMSO, and dimethylformamide. Sparingly soluble in aqueous buffers. | [9] |
| Melting Point | Data not explicitly found for 4'-Fluoroflavone, but related flavanones have melting points in the range of 77-78 °C. | [10] |

Note: Specific quantitative data for some properties may vary depending on the crystalline form and purity.

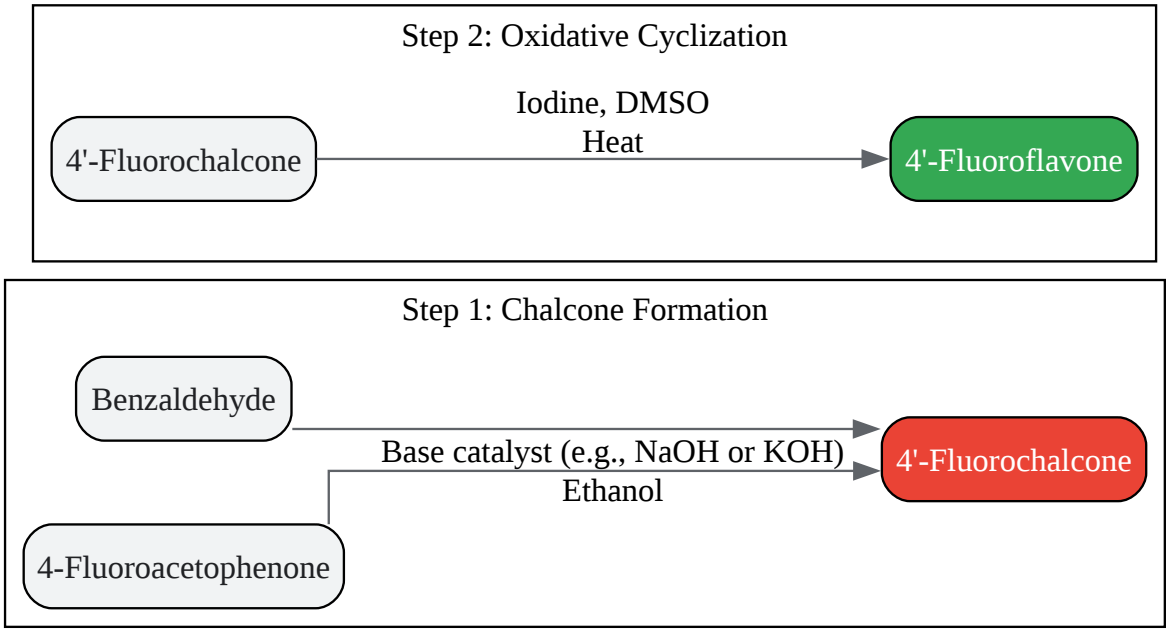
# Synthesis of 4'-Fluoroflavone

The synthesis of flavones and their derivatives can be achieved through several established methods. A common and effective route for the synthesis of **4'-Fluoroflavone** involves the cyclization of a chalcone precursor.

## General Synthesis Workflow

The synthesis can be conceptualized as a two-step process: the Claisen-Schmidt condensation to form the chalcone, followed by an oxidative cyclization to yield the flavone.

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Caption: General synthesis workflow for **4'-Fluoroflavone**.

## Detailed Experimental Protocol: Synthesis of 4'-Fluoroflavone

Materials:

- 4-Fluoroacetophenone
- Benzaldehyde
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Ethanol
- Iodine ($I_2$)
- Dimethyl sulfoxide (DMSO)

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- Hydrochloric acid (HCl)
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate ($Na_2SO_4$)

Step 1: Synthesis of 1-(4-fluorophenyl)-3-phenylprop-2-en-1-one (4'-Fluorochalcone)

- Dissolve 4-fluoroacetophenone (1 equivalent) and benzaldehyde (1 equivalent) in ethanol in a round-bottom flask.
- Prepare a solution of NaOH or KOH (2-3 equivalents) in water and add it dropwise to the stirred ethanolic solution at room temperature.
- Continue stirring the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into a beaker containing crushed ice and acidify with dilute HCl.
- The precipitated solid (4'-Fluorochalcone) is collected by filtration, washed with cold water until neutral, and dried.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol).

Step 2: Synthesis of 2-(4-fluorophenyl)chromen-4-one (**4'-Fluoroflavone**)

- Dissolve the purified 4'-Fluorochalcone (1 equivalent) in DMSO in a round-bottom flask.
- Add a catalytic amount of iodine ($I_2$) to the solution.
- Heat the reaction mixture at 120-140 °C for 2-3 hours. Monitor the reaction by TLC.
- After completion, cool the reaction mixture to room temperature and pour it into a beaker containing a cold solution of sodium thiosulfate to quench the excess iodine.

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- The precipitated solid (**4'-Fluoroflavone**) is collected by filtration, washed with water, and dried.
- The crude product is purified by column chromatography on silica gel using a hexane-ethyl acetate solvent system.

## Spectroscopic Characterization

The structural elucidation of **4'-Fluoroflavone** is confirmed through various spectroscopic techniques.

| Spectroscopic Data | Key Features |
|---|---|
| $^{1}$H NMR | The proton NMR spectrum would show characteristic signals for the aromatic protons on both the benzopyran and the 4-fluorophenyl rings. The chemical shifts and coupling patterns would be consistent with the proposed structure. |
| $^{13}$C NMR | The carbon NMR spectrum would display distinct signals for all 15 carbon atoms, including the carbonyl carbon (C=O) at a downfield chemical shift (around 170-180 ppm) and the carbons attached to the fluorine atom showing a characteristic C-F coupling. |
| Mass Spectrometry (MS) | The mass spectrum would exhibit a molecular ion peak ($M^+$) corresponding to the molecular weight of 4'-Fluoroflavone (m/z = 240.23). Fragmentation patterns would be consistent with the flavone structure. |
| Infrared (IR) Spectroscopy | The IR spectrum would show a strong absorption band for the carbonyl group (C=O) stretching vibration, typically in the region of 1630-1660 $cm^{-1}$. Bands corresponding to C-F stretching and aromatic C-H and C=C stretching would also be present. |

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Note: Specific spectral data can be found in databases such as PubChem[8].

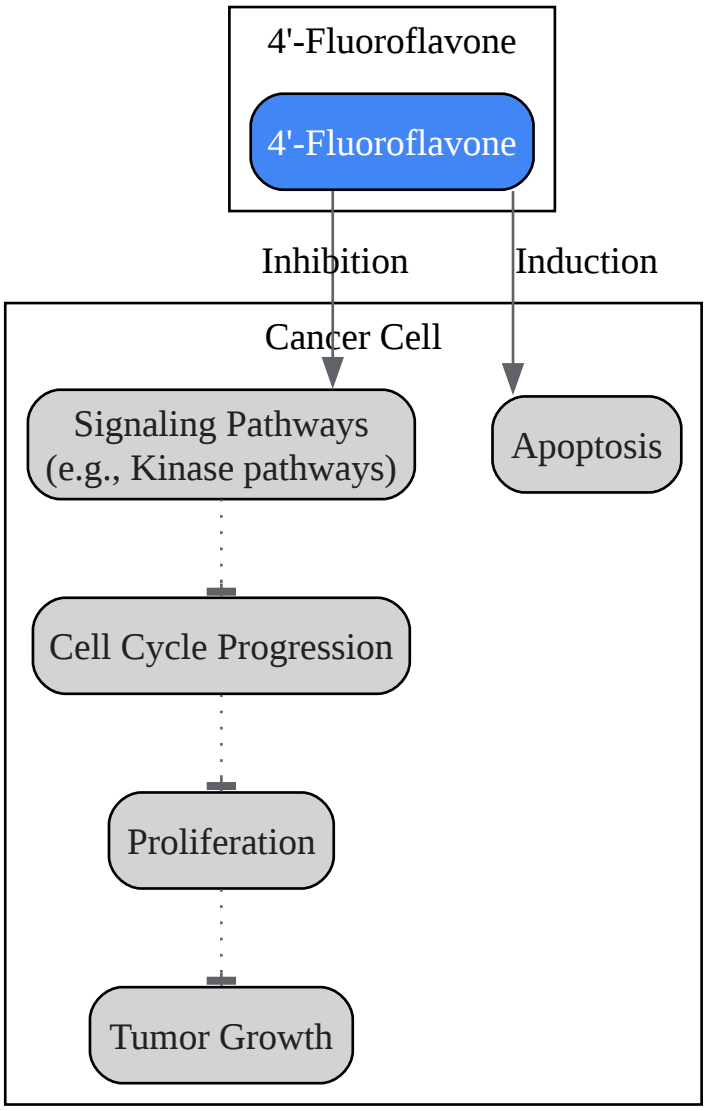
# Biological Activities and Potential Applications

Fluorinated flavonoids, including **4'-Fluoroflavone**, have demonstrated a range of promising biological activities, making them attractive candidates for drug discovery and development.

## Anticancer Potential

Research has shown that fluoro-flavone analogues exhibit significant anticancer properties[11]. These compounds can inhibit the growth and proliferation of cancer cells and induce apoptosis (programmed cell death)[11]. The mechanisms of action are often multifactorial and can involve the modulation of key signaling pathways implicated in cancer progression. For instance, some flavonoids are known to interact with protein kinases, which are crucial regulators of cell division[12].

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